

Navigating the Identity of Dipropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Dipropanoic acid*

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For Researchers, Scientists, and Drug Development Professionals

The term "**dipropanoic acid**" presents a degree of ambiguity within chemical nomenclature, as it can refer to several distinct molecules. This technical guide addresses this ambiguity by identifying and characterizing four representative compounds that fall under this general description. Each compound is detailed with its unique Chemical Abstracts Service (CAS) number, physicochemical properties, synthesis protocols, and known biological relevance. This in-depth guide is designed to provide clarity and comprehensive data for researchers and professionals in drug development and chemical sciences.

Understanding the Ambiguity: Four Interpretations of "Dipropanoic Acid"

The lack of a single, universally accepted structure for "**dipropanoic acid**" necessitates a clear definition of the specific compound in any research or development context. This guide explores the following four compounds, each a valid interpretation of the term:

- 3,3'-Thiodipropionic acid: Two propanoic acid molecules linked by a sulfur atom.
- Propionic anhydride: Formed from the dehydration of two propanoic acid molecules.
- 3,3'-Iminodipropionic acid: Two propanoic acid molecules linked by an imino (-NH-) group.

- 2,2-Dimethylpropanoic acid (Pivalic Acid): An isomer of propanoic acid that contains a total of five carbon atoms, which can be conceptually considered in the context of propanoic acid derivatives.

Each of these compounds possesses distinct chemical and biological properties, which are detailed in the following sections.

3,3'-Thiodipropionic Acid

CAS Number: 111-17-1

3,3'-Thiodipropionic acid is a dicarboxylic acid containing a thioether linkage. It is recognized for its antioxidant properties and is used in various industrial applications, including as a stabilizer in plastics, rubbers, and oils.

Quantitative Data

Property	Value	Source
Molecular Formula	C6H10O4S	[1]
Molecular Weight	178.21 g/mol	[1]
Melting Point	131-134 °C	[1]
Solubility	Soluble in water and ethanol.	[2]
pKa	Not readily available	
Appearance	White crystalline solid	[3]

Experimental Protocols

Synthesis of 3,3'-Thiodipropionic Acid via Michael Addition:

A common method for the synthesis of 3,3'-thiodipropionic acid involves the reaction of acrylonitrile with a sulfide source, followed by hydrolysis of the resulting dinitrile.

Materials:

- Acrylonitrile

- Sodium sulfide (or sodium hydrosulfide)
- Sodium hydroxide
- Sulfuric acid
- Water

Procedure:

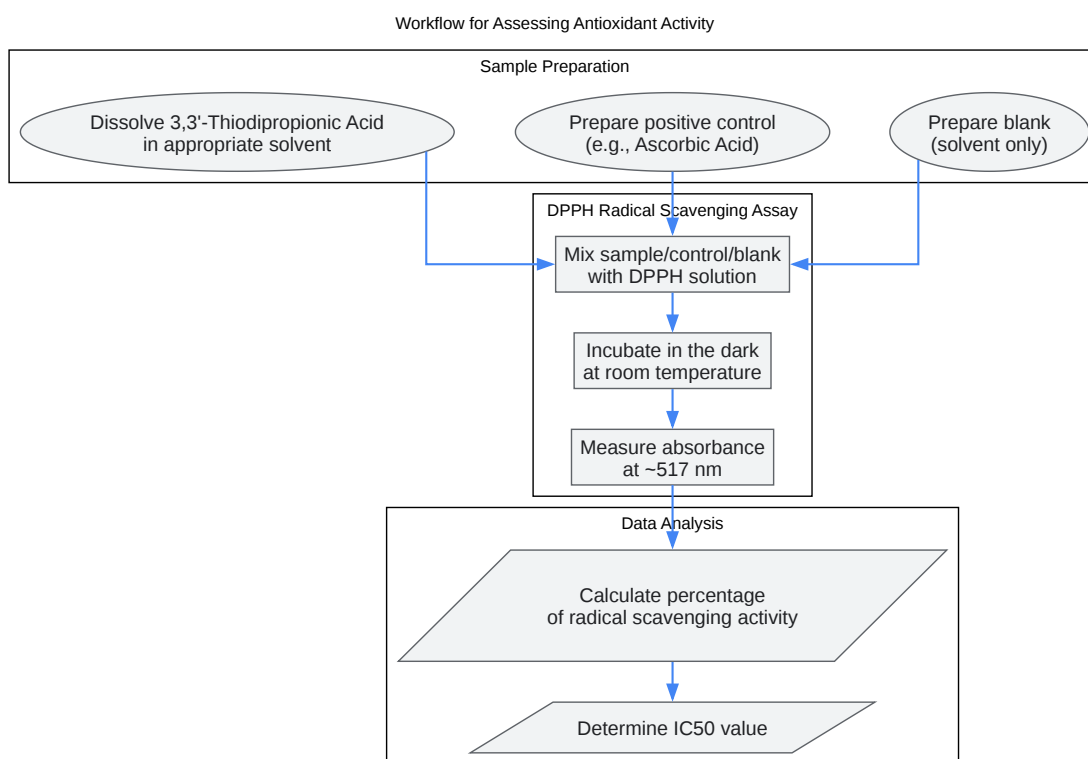
- In a reaction vessel, an aqueous solution of sodium sulfide is prepared.
- Acrylonitrile is added dropwise to the sodium sulfide solution at a controlled temperature, typically between 20-50°C. The reaction is allowed to proceed for several hours.
- The resulting 3,3'-thiodipropionitrile is then hydrolyzed without isolation by adding a solution of sodium hydroxide and heating the mixture.
- After hydrolysis is complete, the reaction mixture is acidified with sulfuric acid to precipitate the 3,3'-thiodipropionic acid.
- The precipitated solid is collected by filtration, washed with water, and dried to yield the final product.

This process provides a high yield of 3,3'-thiodipropionic acid and is suitable for industrial-scale production.[4]

Biological Activity and Signaling

3,3'-Thiodipropionic acid and its esters are utilized as antioxidants in food packaging and cosmetics to prevent the degradation of fats and oils.[3][5] Its antioxidant activity is attributed to the sulfur atom, which can scavenge reactive oxygen species. In the bacterium *Variovorax paradoxus*, specific transport proteins have been identified that are involved in the uptake of 3,3'-thiodipropionic acid, suggesting a role for this compound in microbial metabolism.[6] While it is known to be an antioxidant, detailed signaling pathways of its action in mammalian cells are not extensively documented in the provided search results.

Experimental Workflow: Antioxidant Activity Assay



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Caption: A generalized workflow for evaluating the antioxidant capacity of 3,3'-thiodipropionic acid using the DPPH assay.

Propionic Anhydride

CAS Number: 123-62-6

Propionic anhydride is the acid anhydride of propionic acid. It is a colorless liquid with a pungent odor and is primarily used as a reagent in organic synthesis, particularly for the introduction of the propionyl group.

Quantitative Data

Property	Value	Source
Molecular Formula	C6H10O3	[7]
Molecular Weight	130.14 g/mol	[7]
Boiling Point	167-170 °C	[7]
Melting Point	-42 °C	[7]
Density	1.015 g/cm ³	[7]
Solubility	Reacts with water; soluble in chloroform, ether, and ethanol.	[8]
Appearance	Colorless liquid	[7]

Experimental Protocols

Synthesis of Propionic Anhydride by Dehydration:

A common industrial method for preparing propionic anhydride is the thermal dehydration of propionic acid.

Materials:

- Propionic acid

Procedure:

- Propionic acid is heated, leading to the removal of one molecule of water from two molecules of propionic acid.
- The water produced is continuously removed by distillation to drive the equilibrium towards the formation of the anhydride.^[7]

Alternative Synthesis using Oxalyl Chloride:

Materials:

- Propionic acid
- Oxalyl chloride

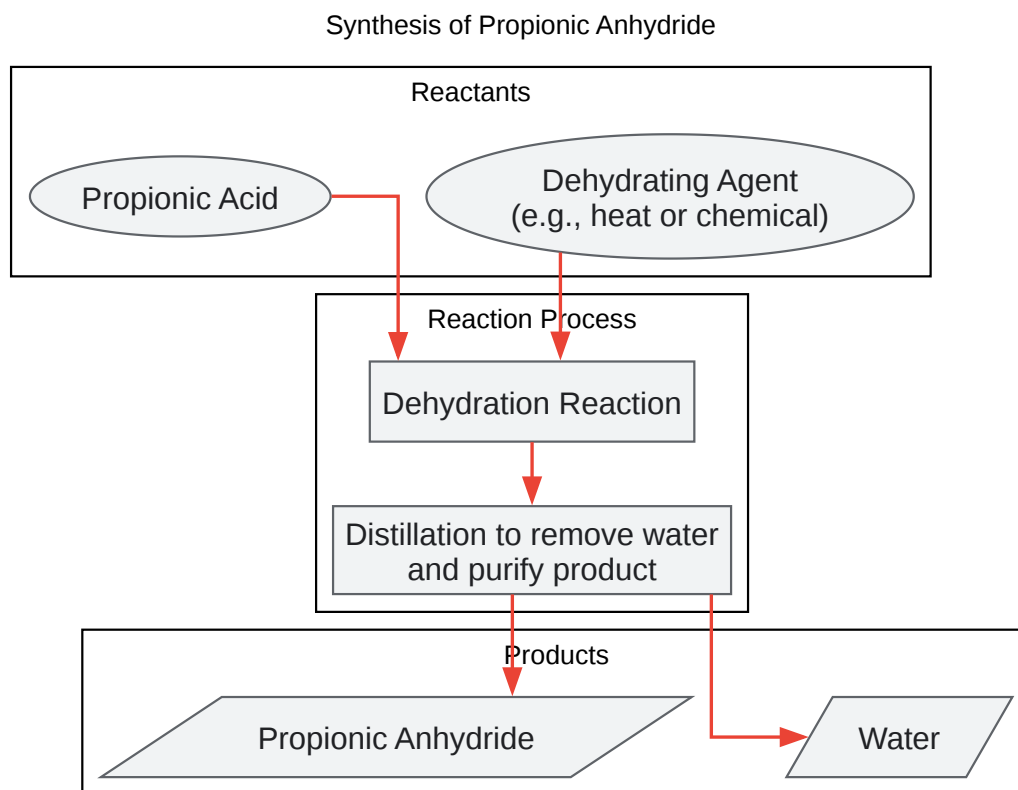
Procedure:

- Dry propionic acid is placed in a round-bottom flask.
- Oxalyl chloride is added slowly. Hydrogen chloride gas evolves during the addition.
- The reaction mixture is gently refluxed.
- The product, propionic anhydride, is then isolated by distillation. This method can yield approximately 51% of the product.^[9]

Biological Activity and Signaling

Propionic anhydride itself does not have significant direct biological activity; its importance lies in its reactivity. Upon contact with water, it hydrolyzes to form propionic acid.^[8] Propionic acid is a short-chain fatty acid that is naturally produced in the gut by the microbiome and plays a role in various physiological processes, including serving as an energy source and modulating the immune system. Due to its use in the synthesis of certain controlled substances, the purchase and use of propionic anhydride are regulated in some jurisdictions.^[8]

Synthesis Workflow Diagram



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Caption: A simplified workflow illustrating the synthesis of propionic anhydride through dehydration of propionic acid.

3,3'-Iminodipropionic Acid

CAS Number: 505-47-5

3,3'-Iminodipropionic acid is a dicarboxylic acid containing a secondary amine group. It can be used as a building block in the synthesis of various organic molecules.

Quantitative Data

Property	Value	Source
Molecular Formula	C6H11NO4	[10]
Molecular Weight	161.16 g/mol	[10]
Melting Point	156 °C	[10]
Solubility	Information not readily available in search results.	
Appearance	White crystalline substance	[10]

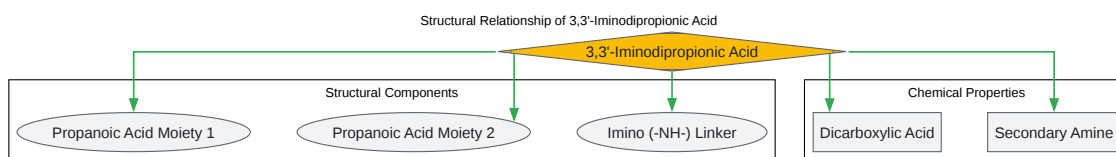
Experimental Protocols

Detailed experimental protocols for the synthesis of 3,3'-iminodipropionic acid were not extensively covered in the provided search results. However, a general synthetic approach would likely involve the reaction of a suitable nitrogen-containing starting material with a propionic acid derivative.

Biological Activity and Signaling

The biological activity and involvement in specific signaling pathways of 3,3'-iminodipropionic acid are not well-documented in the provided search results. Its structural similarity to other amino acids suggests potential roles in biological systems, but further research is needed to elucidate these.

Logical Relationship Diagram



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Caption: A diagram showing the key structural components and resulting chemical properties of 3,3'-iminodipropionic acid.

2,2-Dimethylpropanoic Acid (Pivalic Acid)

CAS Number: 75-98-9

Also known as pivalic acid, this compound is a carboxylic acid with a branched structure. It is an isomer of valeric acid. While not a "dipropanoic" acid in the sense of containing two propanoic units, its name relates to the propanoic acid structure. It is used in the production of polymers, esters, and other chemicals.

Quantitative Data

Property	Value	Source
Molecular Formula	C5H10O2	[11]
Molecular Weight	102.13 g/mol	[11]
Boiling Point	163-164 °C	[12]
Melting Point	33-35 °C	[12]
Solubility	Soluble in water, alcohol, and ether.	[12]
Appearance	Colorless to white solid	[12]

Experimental Protocols

The synthesis of 2,2-dimethylpropanoic acid was not detailed in the provided search results.

Biological Activity and Signaling

Information regarding the specific biological activities and signaling pathways of 2,2-dimethylpropanoic acid is not available in the provided search results. It is primarily used as a chemical intermediate.

Isomeric Relationship Diagram

Caption: A diagram illustrating that 2,2-dimethylpropanoic acid is one of the isomers of valeric acid.

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